

Tetraglycine Hydroperiodide: A Comprehensive Technical Guide to a Stable Source of Elemental Iodine

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Compound of Interest

Compound Name: Tetraglycine hydroperiodide

CAS No.: 7097-60-1

Cat. No.: B15933695

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetraglycine hydroperiodide ((Gly)₄·HI·I₄) is a stable, solid complex that serves as a convenient and reliable source of elemental iodine. This technical guide provides an in-depth overview of its chemical properties, synthesis, and applications, with a particular focus on its use as a microbicidal agent. Detailed experimental protocols for its preparation and quantitative analysis are presented, alongside a summary of its key physicochemical characteristics. This document is intended to be a comprehensive resource for researchers, scientists, and professionals in drug development and formulation who are interested in the use of iodine-based antimicrobial agents.

Introduction

Elemental iodine is a potent broad-spectrum antimicrobial agent with activity against bacteria, viruses, fungi, and protozoa. However, its practical application is often limited by its volatility,

low solubility in water, and the staining of tissues. To overcome these limitations, various iodine complexes, known as iodophors, have been developed. These formulations stabilize iodine, increase its solubility, and reduce its vapor pressure, while still allowing for the controlled release of free, microbicidal iodine.

Tetraglycine hydroperiodide is a polyiodide complex formed between glycine, hydriodic acid, and elemental iodine. It offers the advantage of being a crystalline, solid material with a high content of available iodine, making it suitable for formulation into stable dosage forms, such as tablets for water purification. This guide details the fundamental chemistry and practical methodologies associated with this compound.

Physicochemical Properties

Tetraglycine hydroperiodide is a crystalline solid with a characteristic metallic luster. Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₇ I ₅ N ₄ O ₈	PubChem
Molecular Weight	1055.78 g/mol	PubChem
Appearance	Flat needles with a brassy-bronze metallic luster	
Decomposition Temperature	162-167 °C	
Solubility in Water (25 °C)	380 g/L	
Iodine Content (Theoretical)	~60%	Calculated
CAS Number	7097-60-1	PubChem

Note: The molecular formula and weight can vary in literature depending on the exact stoichiometry of the complex.

Experimental Protocols

Synthesis of Tetraglycine Hydroperiodide

The synthesis of **tetraglycine hydroperiodide** is based on the reaction of glycine, hydriodic acid, and iodine in an aqueous medium. The following protocol is a representative procedure based on established principles of polyiodide chemistry.

Materials:

- Glycine ($\text{NH}_2\text{CH}_2\text{COOH}$)
- Hydriodic acid (HI), 57% in water
- Iodine (I_2), crystalline
- Distilled water
- Ethanol

Procedure:

- **Dissolution of Glycine:** In a 250 mL beaker, dissolve 15.0 g (0.2 mol) of glycine in 100 mL of distilled water. Gentle heating may be applied to facilitate dissolution.
- **Addition of Hydriodic Acid:** To the glycine solution, slowly add 11.2 mL of 57% hydriodic acid (0.1 mol HI) with constant stirring.
- **Preparation of Iodine Solution:** In a separate beaker, prepare a solution of 25.4 g (0.1 mol) of iodine in 50 mL of ethanol. Stir until the iodine is completely dissolved.
- **Formation of the Complex:** Slowly add the iodine solution to the glycine-hydriodic acid mixture with vigorous stirring. A dark, crystalline precipitate will begin to form.
- **Crystallization:** Continue stirring the mixture for 1-2 hours at room temperature to ensure complete reaction and crystallization.
- **Isolation of the Product:** Collect the crystalline product by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with two 20 mL portions of cold ethanol to remove any unreacted starting materials.

- Drying: Dry the product in a desiccator over a suitable drying agent (e.g., anhydrous calcium chloride) to a constant weight.

Purification by Recrystallization

For higher purity, the synthesized **tetraglycine hydroperiodide** can be recrystallized.

Procedure:

- Dissolve the crude product in a minimal amount of hot distilled water.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethanol.
- Dry the purified product as described in the synthesis protocol.

Quantitative Analysis of Available Iodine (Iodometric Titration)

The amount of available iodine in the synthesized **tetraglycine hydroperiodide** can be determined by iodometric titration with a standardized sodium thiosulfate solution.

Reagents:

- Standardized 0.1 N Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- 1% Starch indicator solution
- Potassium iodide (KI)
- Distilled water

Procedure:

- Sample Preparation: Accurately weigh approximately 0.2 g of the dried **tetraglycine hydroperiodide** and record the weight.
- Dissolve the sample in 50 mL of distilled water in a 250 mL Erlenmeyer flask.
- Add 1 g of potassium iodide to the solution and swirl to dissolve. The KI is added to ensure that all the liberated iodine remains in solution as the triiodide ion (I_3^-).
- Titration: Titrate the solution with the standardized 0.1 N sodium thiosulfate solution until the dark brown color of the iodine fades to a pale yellow.
- Endpoint Determination: Add 2 mL of 1% starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration dropwise with constant swirling until the blue color completely disappears, indicating the endpoint.
- Record the volume of sodium thiosulfate solution used.
- Calculation: The percentage of available iodine can be calculated using the following formula:

$$\% \text{ Available Iodine} = (V \times N \times 126.9 \times 100) / (W \times 1000)$$

Where:

- V = Volume of $Na_2S_2O_3$ solution used (in mL)
- N = Normality of the $Na_2S_2O_3$ solution
- 126.9 = Atomic weight of iodine
- W = Weight of the **tetraglycine hydroperiodide** sample (in g)

Mechanism of Action and Applications

The primary application of **tetraglycine hydroperiodide** is as a source of elemental iodine for disinfection, most notably in water purification tablets.

Release of Active Iodine

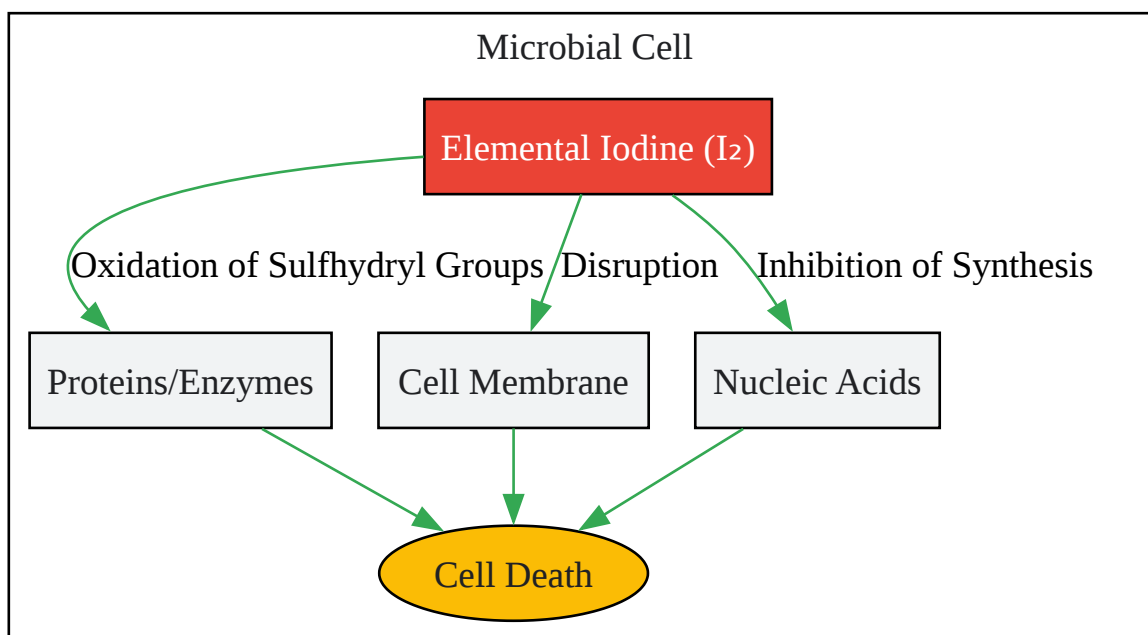
When dissolved in water, **tetraglycine hydroperiodide** dissociates to release elemental iodine (I_2) and hypoiodous acid (HIO), both of which are potent microbicidal agents.

Caption: Dissolution and release of active iodine species.

Antimicrobial Action

The released elemental iodine and hypoiodous acid exert their microbicidal effect through several mechanisms, including:

- Oxidation of cellular components: Iodine is a strong oxidizing agent and can denature proteins and enzymes by oxidizing sulfhydryl groups in amino acids such as cysteine.
- Disruption of cell membranes: Iodine can interact with and disrupt the structure of microbial cell membranes, leading to leakage of cellular contents.
- Inhibition of nucleic acid synthesis: Iodine can interfere with the synthesis of DNA and RNA, thereby inhibiting microbial replication.



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Caption: Antimicrobial mechanisms of elemental iodine.

Relevance in Drug Development

For drug development professionals, **tetraglycine hydroperiodide** is of interest primarily as a stable active pharmaceutical ingredient (API) for topical antiseptic formulations and as a disinfectant for water and medical equipment. Key considerations include:

- **Formulation Stability:** As a solid, **tetraglycine hydroperiodide** offers excellent stability compared to aqueous iodine solutions. Formulation studies would focus on protecting the compound from moisture and ensuring the controlled release of iodine upon application.
- **Analytical Method Development:** Robust and validated analytical methods, such as the iodometric titration described, are crucial for quality control and stability testing of both the API and the final drug product.
- **Safety and Toxicology:** While elemental iodine is an effective microbicide, its potential effects on thyroid function must be considered, especially for applications involving chronic exposure.

Conclusion

Tetraglycine hydroperiodide is a valuable and stable source of elemental iodine. Its solid, crystalline nature makes it a convenient and reliable alternative to traditional iodine solutions for a variety of applications, particularly in the field of disinfection. The experimental protocols and data presented in this guide provide a solid foundation for researchers and drug development professionals working with this important iodine complex.

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